

# 4-Chloro-2-methylbenzyl alcohol chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 4-Chloro-2-methylbenzyl alcohol

Cat. No.: B143219

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## An In-Depth Technical Guide on 4-Chloro-2-methylbenzyl alcohol

This whitepaper serves as a comprehensive technical resource for researchers, scientists, and professionals engaged in drug development. It provides a detailed exploration of **4-Chloro-2-methylbenzyl alcohol**, covering its fundamental chemical identity, synthesis, and critical applications in the pharmaceutical landscape.

### Core Molecular Identity

At its core, **4-Chloro-2-methylbenzyl alcohol** is a substituted aromatic alcohol. The structural foundation is a benzene ring, which is functionalized with three substituents: a chlorine atom at the fourth carbon position (para), a methyl group at the second carbon position (ortho), and a hydroxymethyl group ( $-\text{CH}_2\text{OH}$ ) at the first carbon position.

### Chemical Structure and IUPAC Nomenclature

The precise arrangement of these functional groups is critical to the molecule's reactivity and its utility as a synthetic building block.

Chemical Structure Diagram:

Caption: Molecular structure of **4-Chloro-2-methylbenzyl alcohol**.

IUPAC Name: The systematic and unambiguous name for this compound under the International Union of Pure and Applied Chemistry (IUPAC) guidelines is (4-chloro-2-methylphenyl)methanol.[1][2] This nomenclature correctly identifies the parent alcohol (methanol) and the complex substituent attached to it.

## Physicochemical Data and Properties

A thorough understanding of the physicochemical properties is paramount for experimental design, ensuring both safety and optimal reaction conditions.

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO	[3][4][5][6]
Molecular Weight	156.61 g/mol	[3][4][5][6]
Appearance	White to off-white crystalline powder or solid	[5]
Melting Point	60-64 °C	[4]
Boiling Point	234 °C (lit.)	[7]
Solubility	Soluble in methanol; soluble in water (2.5 mg/ml at 20°C)	[7]
CAS Number	129716-11-6	[3][4][5][6]

## Synthesis Protocol and Mechanistic Rationale

The synthesis of **4-Chloro-2-methylbenzyl alcohol** is most commonly achieved via the reduction of the corresponding aldehyde, 4-chloro-2-methylbenzaldehyde. This transformation is a cornerstone of organic synthesis, valued for its efficiency and high yield.

## Recommended Synthetic Workflow

The preferred laboratory method involves the use of sodium borohydride (NaBH<sub>4</sub>) in an alcoholic solvent, a choice predicated on its selectivity and operational simplicity.



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Caption: Experimental workflow for the synthesis of **4-Chloro-2-methylbenzyl alcohol**.

## Step-by-Step Experimental Protocol

Materials:

- 4-Chloro-2-methylbenzaldehyde
- Sodium borohydride ( $\text{NaBH}_4$ )
- Methanol (reagent grade)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ )
- Brine (saturated aqueous  $\text{NaCl}$ )
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:

- **Reaction Setup:** Dissolve 4-chloro-2-methylbenzaldehyde (1.0 eq) in methanol in a round-bottom flask equipped with a magnetic stirrer.
- **Reduction Step:** Cool the flask in an ice-water bath to 0 °C. Add sodium borohydride (1.1 eq) in small portions over 15-20 minutes. The portion-wise addition is a critical control measure to manage the exothermic reaction and prevent runaway temperature.
- **Reaction Progression:** Remove the ice bath and allow the mixture to stir at ambient temperature for 2-3 hours. The reaction's completion should be verified using Thin Layer Chromatography (TLC).

- **Work-up:** Carefully add deionized water to quench any unreacted  $\text{NaBH}_4$ .
- **Solvent Removal & Extraction:** Remove methanol under reduced pressure. Extract the resulting aqueous layer with dichloromethane (3x volumes).
- **Washing:** Combine the organic extracts and wash sequentially with saturated  $\text{NaHCO}_3$  solution and brine. This step removes acidic impurities and residual water.
- **Drying and Isolation:** Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate the filtrate in vacuo to yield the crude product.
- **Purification:** The final product, **4-Chloro-2-methylbenzyl alcohol**, can be purified to high homogeneity by recrystallization from a hexanes/ethyl acetate solvent system.

## Applications in Drug Discovery and Development

**4-Chloro-2-methylbenzyl alcohol** is not an end product in itself but a crucial intermediate in the synthesis of complex molecules with pharmacological activity. Its utility stems from the specific stereoelectronic properties conferred by its substitution pattern.

The primary application lies in its role as a structural motif in the synthesis of various pharmaceutical compounds and active pharmaceutical ingredients (APIs).<sup>[8]</sup> The presence of the chloro and methyl groups on the phenyl ring allows for fine-tuning of a molecule's lipophilicity and steric profile, which are critical parameters for optimizing drug-receptor interactions and pharmacokinetic properties. While specific drug synthesis pathways are often proprietary, the use of similar substituted benzyl alcohols is well-documented in the synthesis of anesthetics, antivirals, and kinase inhibitors.<sup>[9][10]</sup>

## Safety, Handling, and Storage

Adherence to safety protocols is non-negotiable when handling any chemical reagent.

- **Handling:** Always handle **4-Chloro-2-methylbenzyl alcohol** in a well-ventilated fume hood. Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Avoid inhalation of dust and direct contact with skin and eyes.<sup>[11]</sup>

- **Storage:** Store the compound in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides. [7]
- **Stability:** The product is chemically stable under standard ambient conditions.

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Address: 3281 E Guasti Rd  
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